

Apigenin Triacetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Apigenin triacetate*

Cat. No.: *B1199709*

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An In-depth Examination of the Chemical Structure, Physicochemical Properties, Biological Activity, and Experimental Protocols for **Apigenin Triacetate**

Introduction

Apigenin, a naturally occurring flavone found in a variety of plants, has garnered significant attention for its wide-ranging pharmacological effects, including anti-inflammatory, antioxidant, and anti-cancer properties. However, its therapeutic potential is often limited by poor bioavailability and low water solubility. To address these limitations, synthetic derivatives such as **Apigenin Triacetate** have been developed. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Apigenin Triacetate**, intended for researchers, scientists, and professionals in drug development. This document details the presumed mechanism of action, which is primarily as a prodrug of apigenin, and provides relevant experimental protocols.

Chemical Structure and Identification

Apigenin triacetate is the tri-acetylated derivative of apigenin, where the hydroxyl groups at positions 4', 5, and 7 are esterified with acetyl groups. This modification increases the lipophilicity of the molecule, which is hypothesized to enhance its cell permeability and bioavailability.

Identifier	Value	Reference
IUPAC Name	[4-(5,7-diacetyloxy-4-oxochromen-2-yl)phenyl] acetate	[1][2]
Synonyms	Triacetyl apigenin, 4',5,7-Triacetoxylavone	[1]
PubChem CID	18721	[2]
Molecular Formula	C ₂₁ H ₁₆ O ₈	[1][2]
Molecular Weight	396.35 g/mol	[1][2]
Canonical SMILES	<chem>CC(=O)OC1=CC=C(C=C1)C2=CC(=O)C3=C(O2)C=C(C=C3)OC(=O)C)OC(=O)C</chem>	[1][2]
InChI	InChI=1S/C21H16O8/c1-11(22)26-15-6-4-14(5-7-15)18-10-17(25)21-19(28-13(3)24)8-16(27-12(2)23)9-20(21)29-18/h4-10H,1-3H3	[1][2]
InChIKey	IVXFOQQPPONQTB-UHFFFAOYSA-N	[1]

Physicochemical Properties

Quantitative experimental data for the physicochemical properties of **Apigenin Triacetate** are not widely available in the public domain. However, based on its chemical structure, it is expected to have lower polarity and higher lipophilicity compared to its parent compound, apigenin. This would likely result in increased solubility in nonpolar organic solvents and decreased solubility in aqueous solutions. For reference, the properties of apigenin are provided below.

Property	Apigenin	Apigenin Triacetate (Predicted)
Appearance	Yellow crystalline solid	Likely a solid
Melting Point	345-350 °C	Data not available
Boiling Point	Data not available	Data not available
Water Solubility	Poorly soluble (0.00135 mg/mL)	Expected to be very poorly soluble
Organic Solvent Solubility	Soluble in DMSO and ethanol	Expected to have enhanced solubility in less polar organic solvents

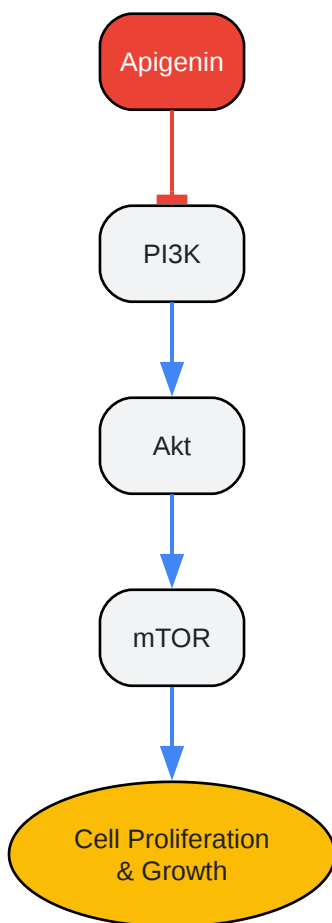
Biological Activity and Mechanism of Action

It is widely postulated that **apigenin triacetate** functions as a prodrug of apigenin. The acetyl groups are likely cleaved by intracellular esterases, releasing apigenin to exert its biological effects. One study on apigenin-3-acetate, a related compound, suggests that acetylation can improve the blood-brain barrier permeability. The primary biological activities are therefore attributed to apigenin.

Apigenin is known to modulate a multitude of signaling pathways involved in carcinogenesis and inflammation. Its anti-cancer effects are multifaceted, including the induction of apoptosis, cell cycle arrest, and inhibition of metastasis.

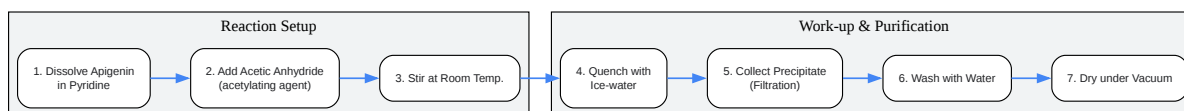
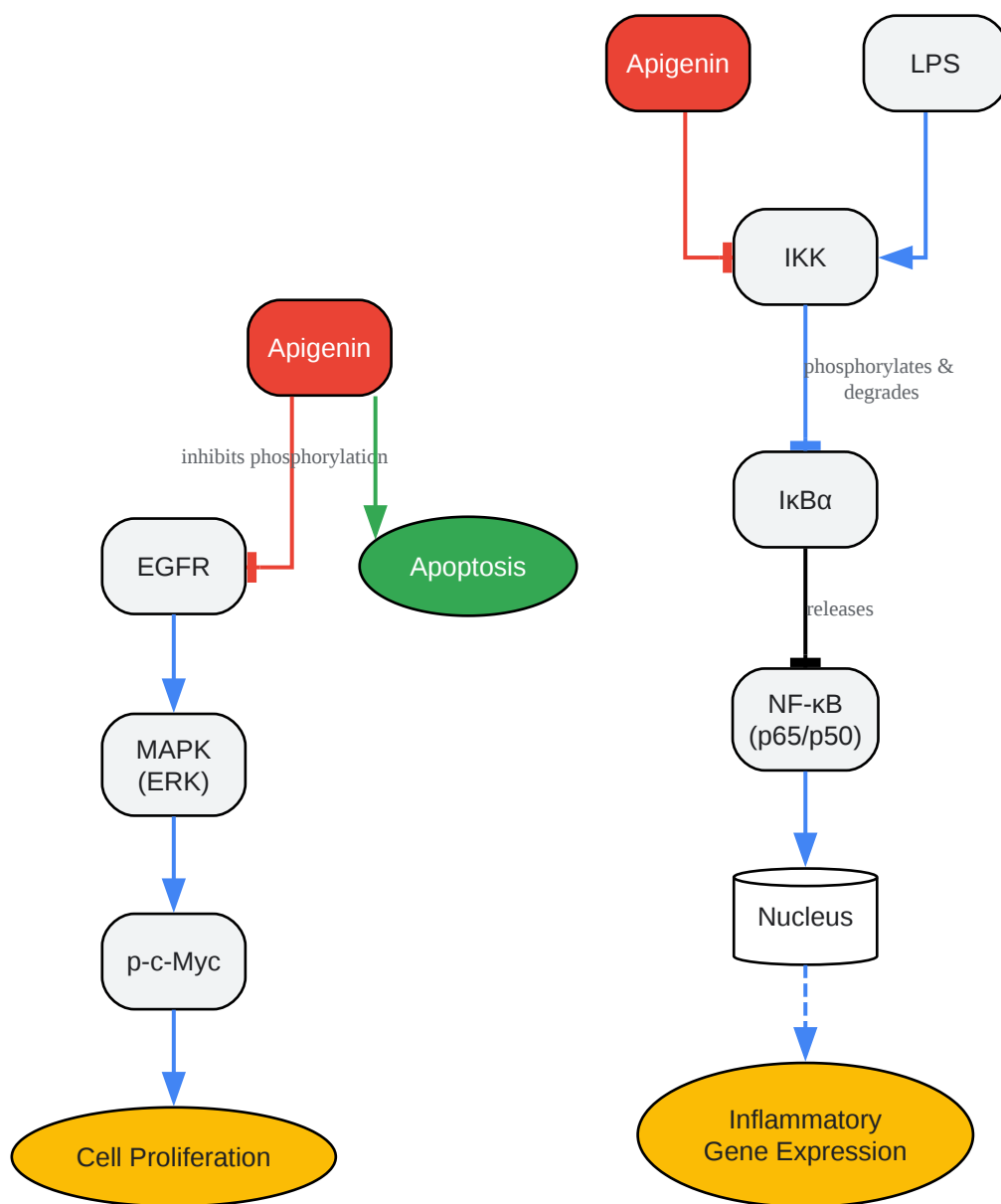
Key Signaling Pathways Modulated by Apigenin

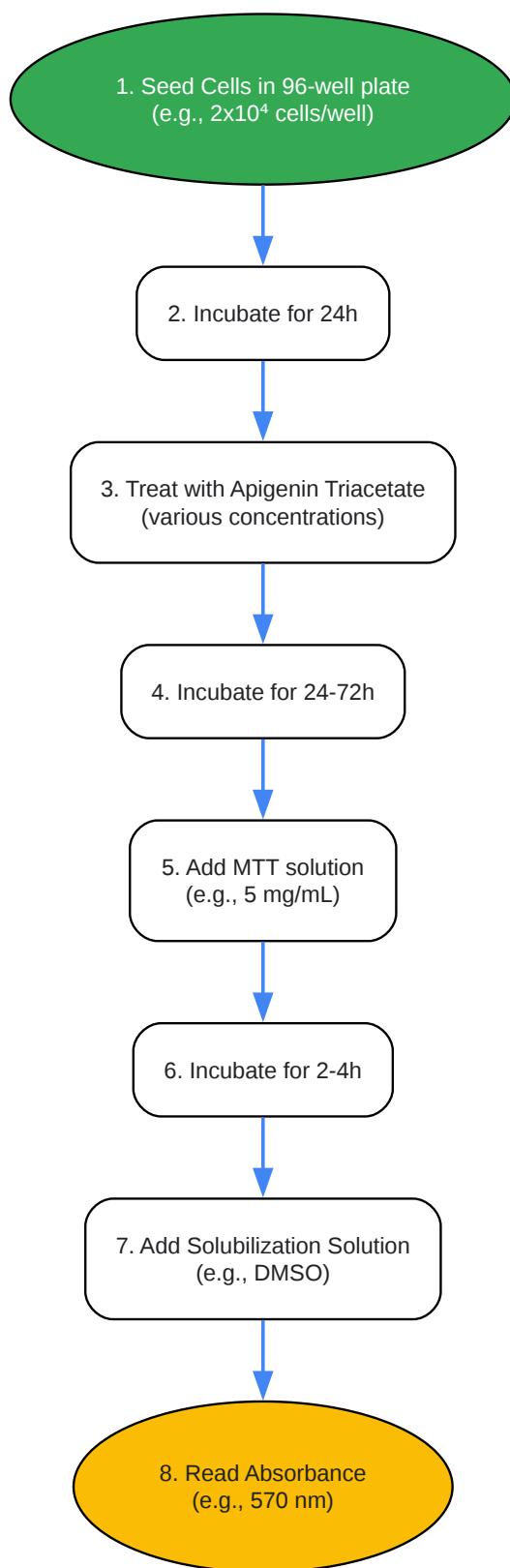
The following diagrams illustrate the major signaling pathways targeted by apigenin, the active metabolite of **apigenin triacetate**.



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PI3K/Akt/mTOR Pathway Inhibition by Apigenin.





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References

- 1. Apigenin induces apoptosis by regulating Akt and MAPK pathways in human melanoma cell A375SM - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Comprehensive Assessment of Apigenin as an Antiproliferative, Proapoptotic, Antiangiogenic and Immunomodulatory Phytocompound - PMC [pmc.ncbi.nlm.nih.gov]
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